

Personal protective equipment for handling Diethyl allylmalonate

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Compound of Interest

Compound Name: Diethyl allylmalonate

Cat. No.: B1584534

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Essential Safety and Handling Guide for Diethyl Allylmalonate

This guide provides critical safety and logistical information for the proper handling and disposal of **Diethyl allylmalonate** in a laboratory setting. Adherence to these procedures is essential for ensuring the safety of all personnel.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	2049-80-1	[1][2]
Molecular Formula	C10H16O4	[1]
Molecular Weight	200.23 g/mol	[1]
Appearance	Clear Liquid	[1]
Odor	Odorless	[1]
Boiling Point	222 - 223 °C / 431.6 - 433.4 °F @ 760 mmHg	[1]
Flash Point	92 °C / 197.6 °F	[1]
Specific Gravity	1.010	[1]

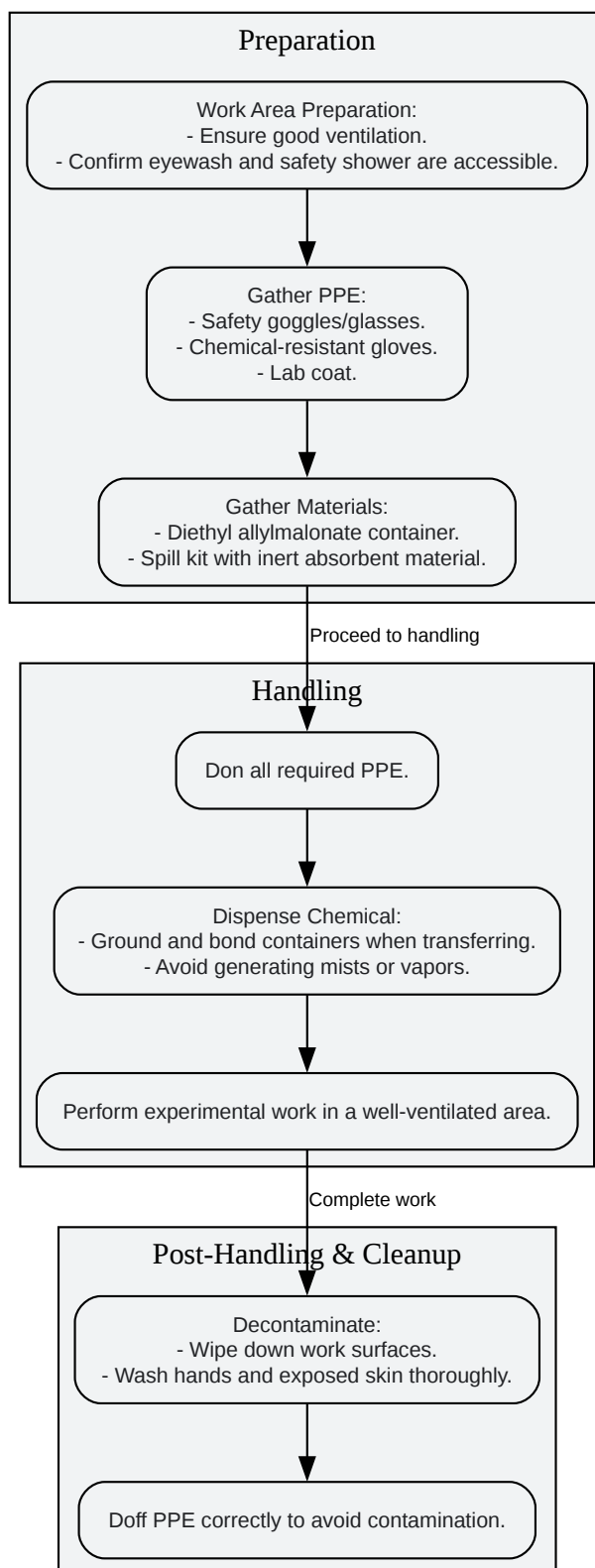
Hazard Identification and Personal Protective Equipment (PPE)

Diethyl allylmalonate is classified as a combustible liquid that causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][3] It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure.

Hazard	Required PPE
Skin Irritation	Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
Eye Irritation	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][4]
Respiratory Irritation	Use only outdoors or in a well-ventilated area.[1][2] If ventilation is inadequate, a NIOSH or European Standard EN 149 approved respirator should be used.[4]
Combustible Liquid	Keep away from heat, sparks, open flames, and hot surfaces.[1][2]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is critical when working with **Diethyl allylmalonate**. The following workflow outlines the necessary steps from preparation to post-handling.



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Figure 1. A logical workflow for the safe handling of **Diethyl allylmalonate**.

Experimental Protocol: Handling and Use

- Preparation:
 - Ensure the work area, preferably a chemical fume hood, is well-ventilated.[1][4]
 - Verify that an eyewash station and safety shower are readily accessible.[1]
 - Assemble all necessary PPE: chemical safety goggles, appropriate protective gloves, and a lab coat.[1][4]
 - Have a spill kit with inert absorbent material (e.g., sand, vermiculite) readily available.[4][5]
- Handling:
 - Put on all required personal protective equipment before handling the chemical.[1]
 - When transferring **Diethyl allylmalonate**, ensure containers are grounded and bonded to prevent static discharge.[4]
 - Carefully dispense the required amount, avoiding splashing and the generation of aerosols or mists.[2]
 - Keep the container tightly closed when not in use and store it in a cool, dry, and well-ventilated place.[1][6]
- Post-Handling:
 - After use, thoroughly wash your hands and any exposed skin with soap and water.[1][2]
 - Decontaminate all work surfaces.
 - Remove PPE in a manner that avoids self-contamination.

Disposal Plan

Proper disposal of **Diethyl allylmalonate** and any contaminated materials is crucial to prevent environmental contamination and ensure safety.

- Waste Collection:
 - Collect all waste, including unused **Diethyl allylmalonate** and any contaminated materials (e.g., absorbent pads, gloves, paper towels), in a designated and properly labeled hazardous waste container.[\[1\]](#)
 - The container should be kept tightly closed and stored in a well-ventilated area, away from incompatible materials such as acids, bases, and reducing agents.[\[1\]](#)
- Disposal Procedure:
 - Dispose of the chemical waste through an approved waste disposal plant.[\[1\]](#)[\[2\]](#) Do not pour it down the drain.[\[7\]](#)
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[2\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water.[\[1\]](#) If skin irritation occurs, get medical advice.[\[2\]](#) Remove and wash contaminated clothing before reuse.[\[2\]](#)
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[\[1\]](#) If you feel unwell, seek medical attention.[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward.[\[8\]](#) Seek immediate medical assistance.[\[1\]](#)
- Spill: In case of a spill, remove all sources of ignition.[\[1\]](#) Absorb the spill with an inert material (e.g., sand, silica gel, acid binder) and place it into a suitable container for chemical waste.[\[4\]](#) [\[5\]](#) Ensure adequate ventilation.[\[4\]](#)

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